Initial studies on FPFS-1169 developmental code name

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Compound of Interest		
Compound Name:	*Benzofuranylpropylaminopentane*	
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Initial Studies on FPFS-1169: A Technical Overview

Developmental Code Name: FPFS-1169

Synonyms: R-(-)-BPAP, BPAP-cpd, R-FPFS-1169

Chemical Name: (R)-1-(benzofuran-2-yl)-N-propylpentan-2-amine hydrochloride

Originator: Fujimoto Pharmaceutical Corporation

FPFS-1169 is a novel drug candidate with potential therapeutic applications in neurodegenerative disorders, such as Parkinson's disease, and nervous system diseases.[1][2] It is characterized as a proto-oncogene protein c-bcl-2 stimulant and a catecholaminergic and serotonergic enhancer.[2] Preclinical studies have illuminated its dual mechanism of action, which involves the modulation of neurotrophic factor expression and the inhibition of apoptotic pathways. This technical guide synthesizes the initial findings on FPFS-1169, presenting available data, experimental methodologies, and the core signaling pathways involved.

Quantitative Data Summary

The following tables summarize the key quantitative and qualitative findings from initial preclinical studies on FPFS-1169 (R-(-)-BPAP). Due to the limited availability of full-text articles, some data is presented qualitatively based on the conclusions of the published abstracts.

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Table 1: Effects of R-(-)-BPAP on Neurotrophin and Receptor Expression

Parameter Measured	Treatment	Model System	Outcome	Reference
BDNF mRNA	R-(-)-BPAP	Rat mesencephalic slice cultures	Significantly increased	Hirami C, et al., 2005
BDNF Protein	R-(-)-BPAP	Rat mesencephalic slice cultures	Significantly increased	Hirami C, et al., 2005
NT-3 mRNA	R-(-)-BPAP	Rat mesencephalic slice cultures	No significant effect	Hirami C, et al., 2005
trkB mRNA	R-(-)-BPAP	Rat mesencephalic slice cultures	Significantly increased	Hirami C, et al., 2005
p75NTR mRNA	R-(-)-BPAP	Rat mesencephalic slice cultures	No significant effect	Hirami C, et al., 2005

Table 2: Neuroprotective Effects of R-(-)-BPAP against Neurotoxin-Induced Apoptosis

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Parameter Measured	Treatment	Model System	Outcome	Reference
Apoptosis	N-methyl(R)salsolinol + R-(-)-BPAP	Human dopaminergic neuroblastoma SH-SY5Y cells	Prevention of apoptosis	Maruyama W, et al., 2004
Mitochondrial Membrane Potential	N-methyl(R)salsolinol + R-(-)-BPAP	Human dopaminergic neuroblastoma SH-SY5Y cells	Stabilization	Maruyama W, et al., 2004
Bcl-2 Protein Levels	R-(-)-BPAP	Human dopaminergic neuroblastoma SH-SY5Y cells	Induction	Maruyama W, et al., 2004

Experimental Protocols

The methodologies outlined below are based on the descriptions provided in the abstracts of the cited preclinical studies.

1. Evaluation of Neurotrophin and Receptor Expression

- Model System: Rat mesencephalic slice cultures were utilized to simulate the brain environment in vitro.
- Treatment: Slices were treated with R-(-)-BPAP for 48 hours. The specific concentration of R-(-)-BPAP used was not detailed in the abstract.
- mRNA Analysis: The levels of mRNA for Brain-Derived Neurotrophic Factor (BDNF), Neurotrophin-3 (NT-3), and their receptors (trkB and p75NTR) were quantified using reverse transcription-polymerase chain reaction (RT-PCR).
- Protein Analysis: The protein levels of BDNF were measured by enzyme-linked immunosorbent assay (ELISA).

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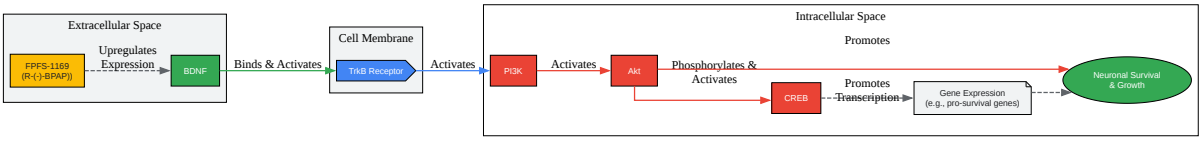
2. Assessment of Neuroprotective Function

- Cell Line: Human dopaminergic neuroblastoma SH-SY5Y cells, a common model for studying dopaminergic neurons, were used.
- Induction of Apoptosis: The endogenous dopaminergic neurotoxin, N-methyl(R)salsolinol (NM(R)Sal), was used to induce apoptosis in the SH-SY5Y cells.
- Treatment: Cells were co-treated with NM(R)Sal and R-(-)-BPAP to assess the latter's neuroprotective effects.
- Mechanism of Action Studies:
  - Mitochondrial Membrane Potential: The stability of the mitochondrial membrane potential was assessed, likely through the use of fluorescent dyes that are sensitive to changes in membrane potential.
  - Bcl-2 Induction: The levels of the anti-apoptotic protein Bcl-2 were measured to determine if R-(-)-BPAP upregulates its expression. The specific method for this measurement (e.g., Western blot) was not specified in the abstract.

Mandatory Visualization

The following diagrams illustrate the proposed signaling pathways through which FPFS-1169 exerts its effects, based on the initial studies.



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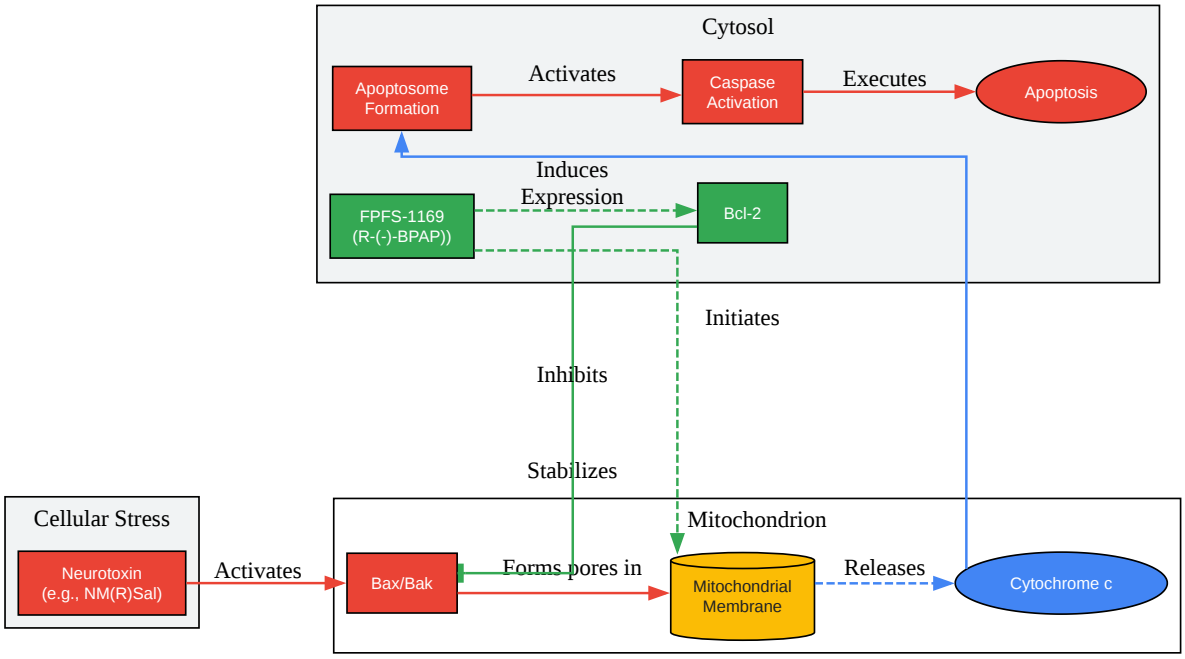
Caption: Proposed BDNF/TrkB signaling pathway activated by FPFS-1169.



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Caption: Anti-apoptotic action of FPFS-1169 via the Bcl-2 pathway.

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References

- 1. A network map of BDNF/TRKB and BDNF/p75NTR signaling system - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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